

A Technical Guide to the Physicochemical Properties of 1-(1-Adamantylacetyl)pyrrolidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(1-Adamantylacetyl)pyrrolidine

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For Researchers, Scientists, and Drug Development Professionals

This technical document provides a detailed overview of the molecular weight and related physicochemical properties of the synthetic compound **1-(1-Adamantylacetyl)pyrrolidine**. The information herein is compiled for use in research, chemical synthesis, and drug development contexts.

Compound Identification and Properties

1-(1-Adamantylacetyl)pyrrolidine is a chemical compound featuring a bulky, lipophilic adamantyl group linked to a pyrrolidine ring via an acetyl bridge.^[1] Its structure suggests potential applications in medicinal chemistry, where the adamantane moiety is often used to improve the pharmacokinetic properties of drug candidates.

Quantitative Data Summary

The key quantitative properties of **1-(1-Adamantylacetyl)pyrrolidine** are summarized in the table below for quick reference and comparison.

Property	Value	Source
IUPAC Name	2-(1-adamantyl)-1-pyrrolidin-1-ylethanone	PubChem[1]
Molecular Formula	C ₁₆ H ₂₅ NO	PubChem[1]
Molecular Weight	247.38 g/mol	PubChem[1]
Exact Mass	247.193614421 Da	PubChem[1]
PubChem CID	2835983	PubChem[1]

Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The molecular formula for **1-(1-Adamantylacetyl)pyrrolidine** is C₁₆H₂₅NO.[1]

The calculation is as follows:

- Carbon (C): 16 atoms × 12.011 u = 192.176 u
- Hydrogen (H): 25 atoms × 1.008 u = 25.200 u
- Nitrogen (N): 1 atom × 14.007 u = 14.007 u
- Oxygen (O): 1 atom × 15.999 u = 15.999 u

Total Molecular Weight: 192.176 + 25.200 + 14.007 + 15.999 = 247.382 g/mol

Experimental Protocols

While specific experimental data for **1-(1-Adamantylacetyl)pyrrolidine** is not extensively published, a standard synthesis protocol can be derived from general organic chemistry principles for amide formation. The synthesis would typically involve the acylation of pyrrolidine with an activated derivative of adamantylacetic acid.

Proposed Synthesis of 1-(1-Adamantylacetyl)pyrrolidine

Objective: To synthesize **1-(1-Adamantylacetyl)pyrrolidine** via amide coupling.

Materials:

- 1-Adamantaneacetic acid
- Thionyl chloride (SOCl_2) or Oxalyl chloride ($(\text{COCl})_2$)
- Pyrrolidine^[2]
- Anhydrous dichloromethane (DCM) or tetrahydrofuran (THF)
- Triethylamine (TEA) or other non-nucleophilic base
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Brine (saturated aqueous NaCl)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Rotary evaporator
- Standard laboratory glassware for inert atmosphere reactions

Methodology:

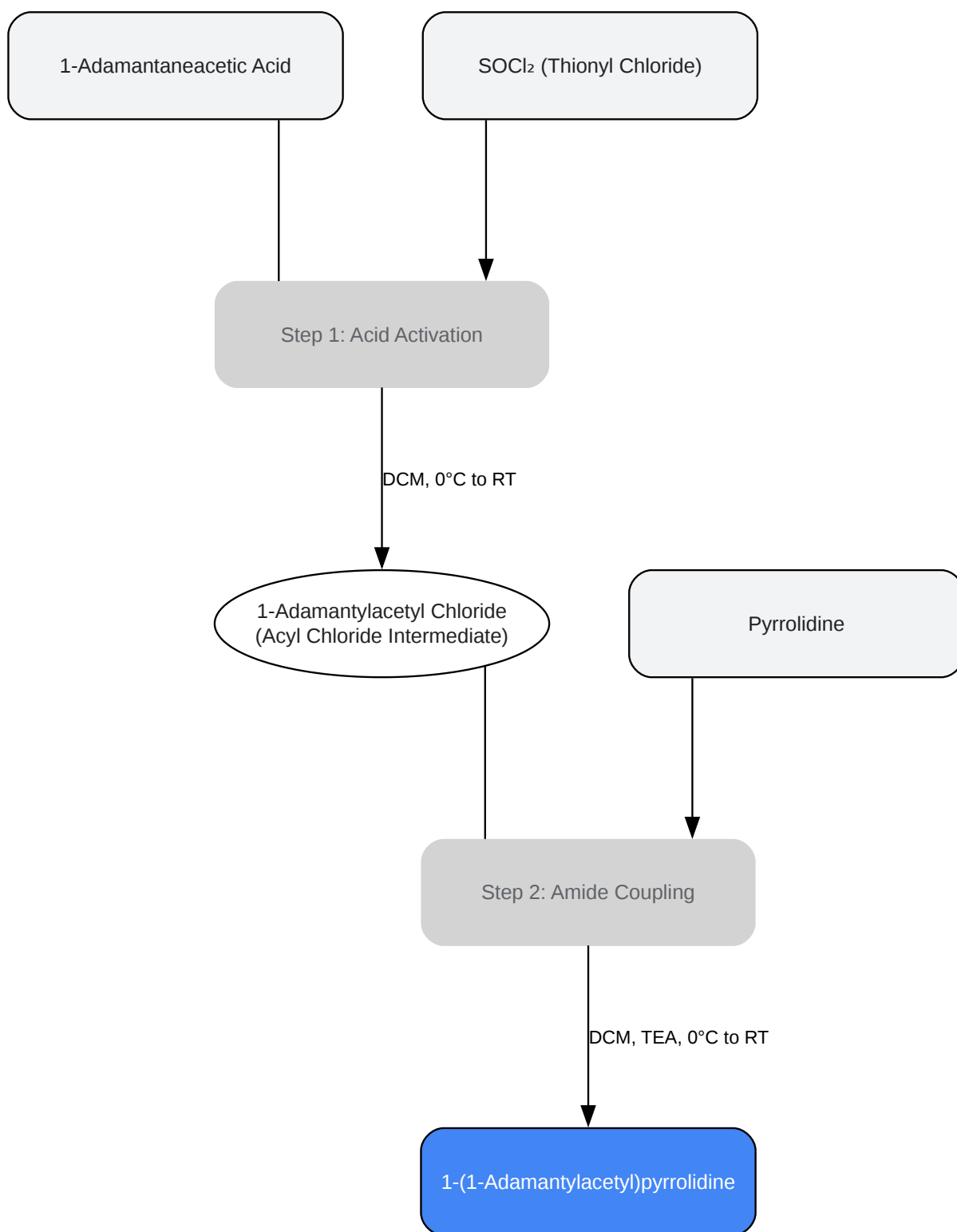
- Activation of Carboxylic Acid:
 - Dissolve 1-Adamantaneacetic acid in anhydrous DCM under an inert atmosphere (e.g., nitrogen or argon).
 - Cool the solution to 0°C in an ice bath.
 - Slowly add thionyl chloride (approx. 1.2 equivalents) dropwise to the solution.
 - Allow the reaction to stir at 0°C for 30 minutes and then warm to room temperature for 1-2 hours, or until the evolution of gas ceases, to form 1-adamantylacetyl chloride.
 - Remove the solvent and excess thionyl chloride under reduced pressure using a rotary evaporator.

- Amide Coupling Reaction:
 - Dissolve the crude 1-adamantylacetyl chloride in fresh anhydrous DCM.
 - In a separate flask, dissolve pyrrolidine (approx. 1.5 equivalents) and triethylamine (approx. 2.0 equivalents) in anhydrous DCM.
 - Cool the pyrrolidine solution to 0°C.
 - Slowly add the solution of 1-adamantylacetyl chloride to the pyrrolidine solution dropwise.
 - Allow the reaction to stir at 0°C for 1 hour and then at room temperature overnight.
- Work-up and Purification:
 - Quench the reaction by adding water.
 - Transfer the mixture to a separatory funnel and wash sequentially with saturated aqueous NaHCO₃, water, and brine.
 - Dry the organic layer over anhydrous MgSO₄, filter, and concentrate the solvent under reduced pressure to yield the crude product.
 - Purify the crude product using column chromatography on silica gel to obtain pure **1-(1-Adamantylacetyl)pyrrolidine**.

Visualizations

Synthesis Workflow

The following diagram illustrates the proposed two-step synthesis of **1-(1-Adamantylacetyl)pyrrolidine** from 1-adamantaneacetic acid.



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Caption: Proposed synthesis pathway for **1-(1-Adamantylacetyl)pyrrolidine**.

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References

- 1. 1-(1-Adamantylacetyl)pyrrolidine | C₁₆H₂₅NO | CID 2835983 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Pyrrolidine - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of 1-(1-Adamantylacetyl)pyrrolidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2951624#1-1-adamantylacetyl-pyrrolidine-molecular-weight]

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